

In-Depth Technical Guide: Stability and Storage Conditions for 4-Nitrophenylacetonitrile

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Compound of Interest

Compound Name: 4-Nitrophenylacetonitrile

Cat. No.: B121139

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Nitrophenylacetonitrile** (CAS No. 555-21-5), a key intermediate in various chemical syntheses. Understanding the stability profile of this compound is critical for ensuring its quality, efficacy, and safety in research and development applications.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Nitrophenylacetonitrile** is presented in Table 1. This data is essential for proper handling and storage.

Property	Value
Molecular Formula	C ₈ H ₆ N ₂ O ₂
Molecular Weight	162.15 g/mol
Appearance	Cream to pale yellow crystalline powder
Melting Point	113-115 °C
Solubility	Insoluble in water; Soluble in ethanol and ether
InChI Key	PXNJGLAVKOXITN-UHFFFAOYSA-N

Stability Profile

4-Nitrophenylacetonitrile is a stable compound under normal ambient conditions.^{[1][2]}

However, it is susceptible to degradation under specific environmental and chemical stresses.

General Stability

Under recommended storage conditions, **4-Nitrophenylacetonitrile** is considered stable.^{[1][2]}

It is a non-combustible substance but may decompose upon heating to produce corrosive and/or toxic fumes.^[2]

Incompatibilities

To maintain the integrity of **4-Nitrophenylacetonitrile**, contact with the following substances should be avoided:

- Strong Oxidizing Agents^{[1][2]}
- Strong Reducing Agents^{[1][2]}
- Strong Acids^{[1][2]}
- Strong Bases^{[1][2]}

Hazardous Decomposition Products

Upon decomposition, which can be initiated by high temperatures or fire, **4-Nitrophenylacetonitrile** may release hazardous substances including:

- Nitrogen oxides (NO_x)^{[1][2]}
- Carbon monoxide (CO)^{[1][2]}
- Carbon dioxide (CO₂)^{[1][2]}
- Cyanide fumes^[2]

Recommended Storage and Handling

Proper storage and handling are paramount to preserving the quality and ensuring the safety of **4-Nitrophenylacetonitrile**.

Storage Conditions

The recommended storage conditions for **4-Nitrophenylacetonitrile** are summarized in Table 2.

Parameter	Recommendation
Temperature	Store in a cool, dry place.[1][2]
Atmosphere	Store in a well-ventilated area.[1][2]
Container	Keep in a tightly closed container.[1][2]
Light	While not explicitly stated as light-sensitive in the provided results, as a general good practice for chemical reagents, storage in a dark place or in an amber container is advisable.

Handling Precautions

When handling **4-Nitrophenylacetonitrile**, the following precautions should be observed:

- Wash hands thoroughly after handling.[1][2]
- Use with adequate ventilation to minimize dust generation and accumulation.[1][2]
- Avoid contact with eyes, skin, and clothing.[1][2]
- Avoid ingestion and inhalation.[1][2]
- Personal Protective Equipment (PPE) such as gloves, eye shields, and a dust mask (type N95 or equivalent) should be worn.

Forced Degradation Studies: A Methodological Overview

While specific quantitative stability data for **4-Nitrophenylacetonitrile** is not readily available in the public domain, a general understanding of its potential degradation pathways can be inferred from the behavior of related chemical classes, such as nitroaromatic compounds and benzyl cyanides. Forced degradation studies are essential to identify potential degradation products and establish stability-indicating analytical methods.^{[3][4][5]}

General Protocol for a Forced Degradation Study

A typical forced degradation study involves subjecting the compound to a variety of stress conditions that are more severe than accelerated stability testing conditions. The goal is to achieve a target degradation of approximately 5-20%.^[6]

Experimental Conditions for Forced Degradation:

Stress Condition	Typical Reagents and Conditions	Potential Degradation Pathway
Acid Hydrolysis	0.1 M - 1 M HCl at room temperature or elevated temperature (e.g., 60-80°C)	Hydrolysis of the nitrile group to a carboxylic acid (4-nitrophenylacetic acid) or an amide intermediate. [7] [8] [9]
Base Hydrolysis	0.1 M - 1 M NaOH at room temperature or elevated temperature (e.g., 60-80°C)	Saponification of the nitrile group to a carboxylate salt. [7] [8] [9]
Oxidation	3-30% Hydrogen Peroxide (H ₂ O ₂) at room temperature	Oxidation of the benzylic position or modification of the nitro group.
Thermal Degradation	Dry heat (e.g., 60-100°C) for an extended period	Decomposition, potentially involving the nitro group and leading to the release of gaseous products. [1] [10]
Photodegradation	Exposure to UV and/or visible light (ICH Q1B guidelines)	Photochemical reactions involving the nitrobenzyl moiety, potentially leading to rearrangements or cleavage. [11] [12] [13]

Analytical Methodologies

A stability-indicating analytical method, typically High-Performance Liquid Chromatography (HPLC), is crucial for separating the parent compound from its degradation products.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Key aspects of developing a stability-indicating HPLC method include:

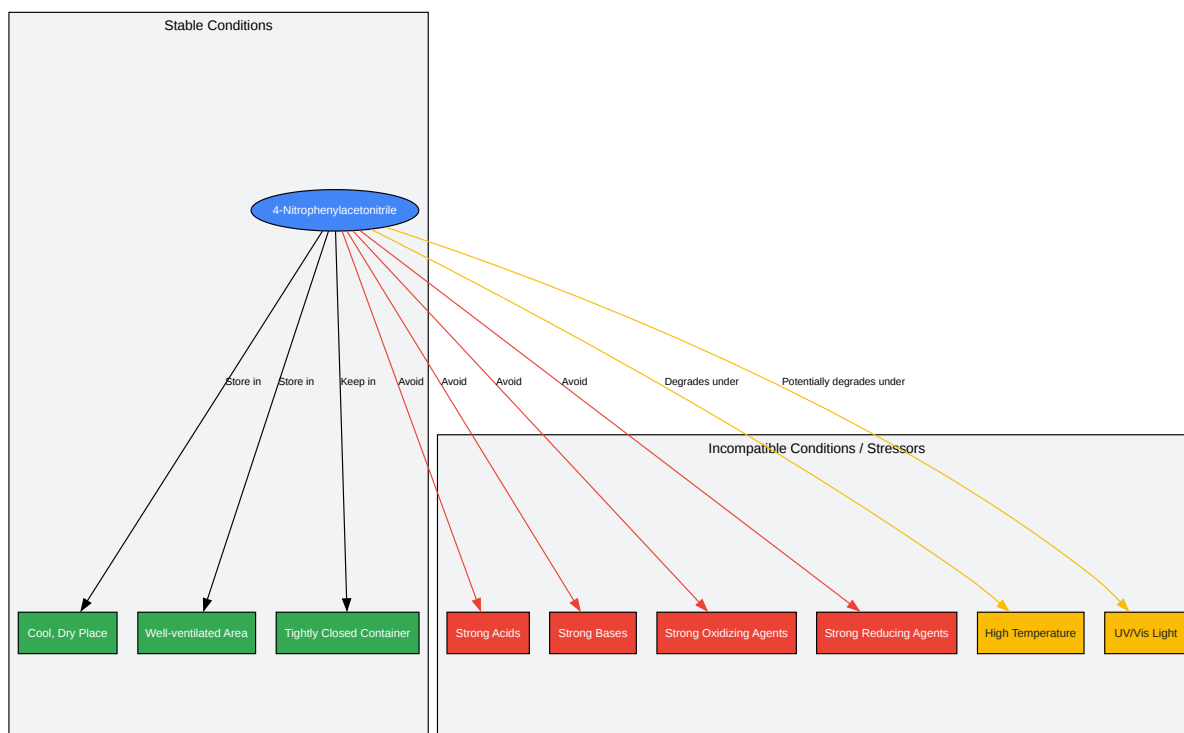
- **Column Selection:** A reversed-phase column (e.g., C18, C8) is often a suitable starting point.
- **Mobile Phase Optimization:** A gradient elution with a mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile, methanol) is commonly used to achieve optimal

separation.

- Detector: A photodiode array (PDA) detector is highly recommended as it can help in peak purity assessment and provide spectral information about the degradation products.
- Method Validation: The method must be validated according to ICH guidelines to ensure it is specific, accurate, precise, linear, and robust.

Visualizations

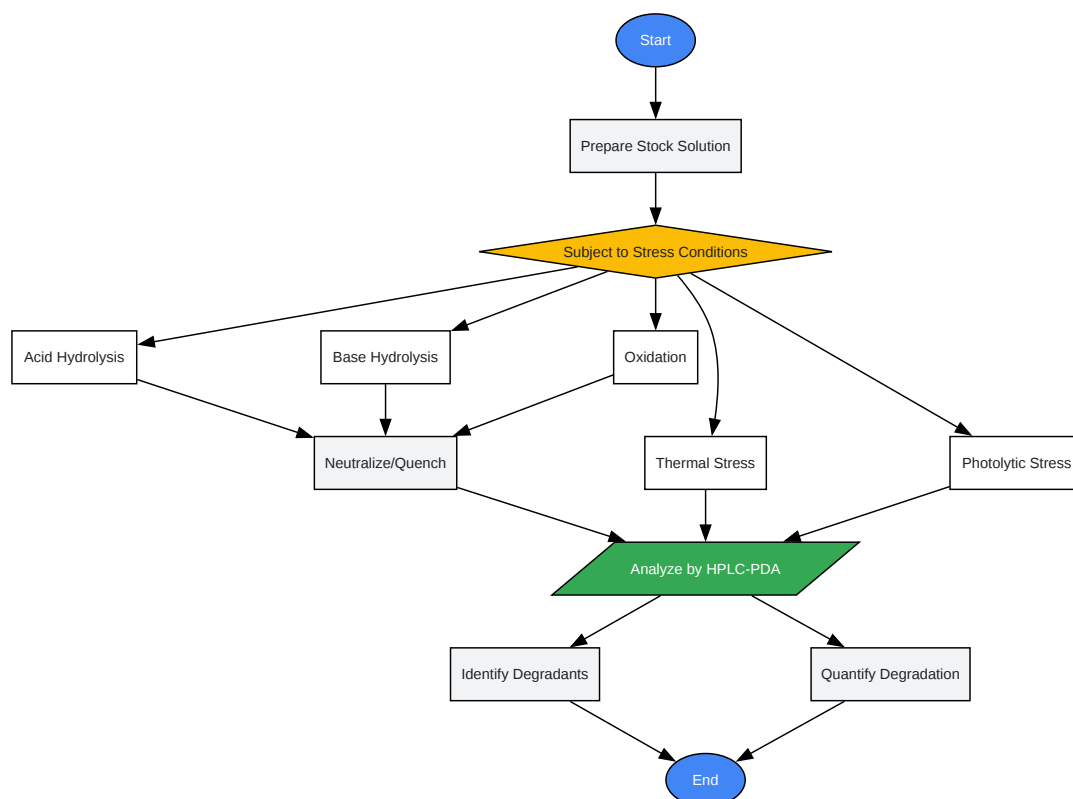
Logical Diagram of Stability and Incompatibilities



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Caption: Stability and incompatibility profile of **4-Nitrophenylacetonitrile**.

General Experimental Workflow for a Forced Degradation Study



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Caption: A generalized workflow for conducting forced degradation studies.

Biological Activity and Metabolism

There is no substantial evidence in the reviewed literature to suggest that **4-Nitrophenylacetonitrile** is directly involved in specific biological signaling pathways in a manner analogous to pharmaceutical active ingredients. Its primary noted biological effect is toxicity, which is attributed to its metabolism.^[2] The compound may be metabolized in the body to release cyanide, which can inhibit cytochrome oxidase and impair cellular respiration.^[2] This metabolic pathway is a critical consideration in the toxicological assessment of the compound.

Conclusion

4-Nitrophenylacetonitrile is a stable chemical under recommended storage conditions. Its stability can be compromised by exposure to strong acids, bases, oxidizing and reducing agents, as well as high temperatures. For research and development purposes, it is crucial to store the compound in a cool, dry, well-ventilated area in a tightly sealed container. While specific quantitative degradation kinetics are not widely published, this guide provides a framework for conducting forced degradation studies to elucidate potential degradation pathways and to develop stability-indicating analytical methods. Adherence to these guidelines will help ensure the integrity and safe use of **4-Nitrophenylacetonitrile** in a laboratory setting.

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